

Technical Monograph: D-Glucitol Dinitrate (Isosorbide Dinitrate)

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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Systematic Nomenclature: 1,4:3,6-Dianhydro-D-glucitol 2,5-dinitrate CAS Registry Number: 87-33-2[1][2][3][4][5][6][7]

Executive Technical Summary

In the context of drug development and organic chemistry, "**D-Glucitol dinitrate**" almost exclusively refers to Isosorbide Dinitrate (ISDN). While the strict IUPAC definition of "**D-glucitol dinitrate**" implies an open-chain sorbitol derivative, such compounds are kinetically unstable and synthetically elusive. The thermodynamically stable pharmacophore is the bicyclic 1,4:3,6-dianhydro derivative.

This compound serves as a cornerstone nitric oxide (NO) donor in cardiovascular medicine.[8] Its physicochemical profile is characterized by lipophilicity sufficient for rapid mucosal absorption and a nitrate ester structure susceptible to specific hydrolytic and metabolic pathways. This guide addresses the bicyclic entity (ISDN) as the standard research subject.

Physicochemical Characterization

ISDN exists as a stable, crystalline solid under standard conditions.[1][4][6] Its lipophilic nature is critical for its bioavailability and blood-brain barrier penetration.

Table 1: Key Physical & Chemical Constants

Property	Value / Description	Context
Molecular Formula		
Molecular Weight	236.14 g/mol	
Appearance	White to ivory crystalline powder	Odorless; stable in air.
Melting Point	70.0°C (Pure)	Depressed in solid dispersions (e.g., with lactose).
Solubility (Water)	~1.1 mg/mL (Sparingly soluble)	Limits aqueous formulation concentration.
Solubility (Organic)	Freely soluble in acetone, chloroform, ether	Critical for extraction and synthesis.
Partition Coefficient	LogP 1.3	Indicates moderate lipophilicity; suitable for sublingual delivery.
pKa	Neutral	No ionizable groups in physiological pH range.
Crystal Habit	Needles or prisms	Polymorphism is rare but solvent-dependent.

Structural Analysis & Stereochemistry

The "D-Glucitol" backbone undergoes double dehydration to form a "V-shaped" bicyclic furo[3,2-b]furan system. This rigid scaffold holds two nitrate ester groups in specific stereochemical orientations:

- C2 Position: Exo configuration.
- C5 Position: Endo configuration.

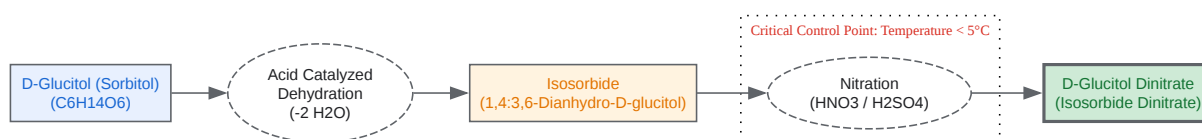
This stereochemistry is not merely structural but functional; the exo-ester (at C2) is more resistant to enzymatic hydrolysis than the endo-ester (at C5), influencing the metabolic half-life of the resulting mononitrates.

Synthesis & Manufacturing Workflow

The synthesis of **D-Glucitol dinitrate** involves a sequential dehydration-nitration workflow. Direct nitration of D-glucitol (sorbitol) is hazardous and yields unstable mixtures. The industrial standard proceeds via the Isosorbide intermediate.

Diagram 1: Synthesis Pathway

The following logic flow illustrates the conversion of D-Glucitol (Sorbitol) to the active Dinitrate form.



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Caption: Stepwise synthesis from D-Glucitol to Isosorbide Dinitrate via acid-catalyzed dehydration and controlled nitration.

Experimental Protocol: Laboratory Synthesis (Scale: 10g)

Note: This protocol involves energetic materials. Strict safety adherence is mandatory.

- Dehydration: Reflux D-Glucitol (Sorbitol) with concentrated sulfuric acid (catalytic amount) in toluene/xylene with a Dean-Stark trap to remove water. Isolate Isosorbide by vacuum distillation.
- Nitration Setup: Prepare a nitrating mixture of fuming

and concentrated

(1:1 v/v) in a jacketed reactor cooled to 0°C.

- Addition: Slowly add the Isosorbide intermediate to the acid mixture. Crucial: Maintain internal temperature below 5°C to prevent oxidative decomposition or thermal runaway.
- Quenching: Pour the reaction mixture onto crushed ice/water (). The **D-Glucitol dinitrate** will precipitate as a white solid.
- Purification: Filter the precipitate and recrystallize from hot ethanol.
- Validation: Confirm structure via IR (Nitrate bands at 1650, 1280 cm⁻¹) and Melting Point (70°C).

Chemical Reactivity & Stability

Hydrolysis & Degradation

D-Glucitol dinitrate is a nitrate ester, not a nitro compound. It is susceptible to hydrolysis under alkaline conditions, yielding Isosorbide and inorganic nitrate.

- Acid Stability: Relatively stable in dilute acids.
- Alkaline Stability: Rapidly hydrolyzes; incompatible with strong bases.

Explosive Potential

As a nitrate ester, pure ISDN possesses explosive properties (Class 1.1 explosive).

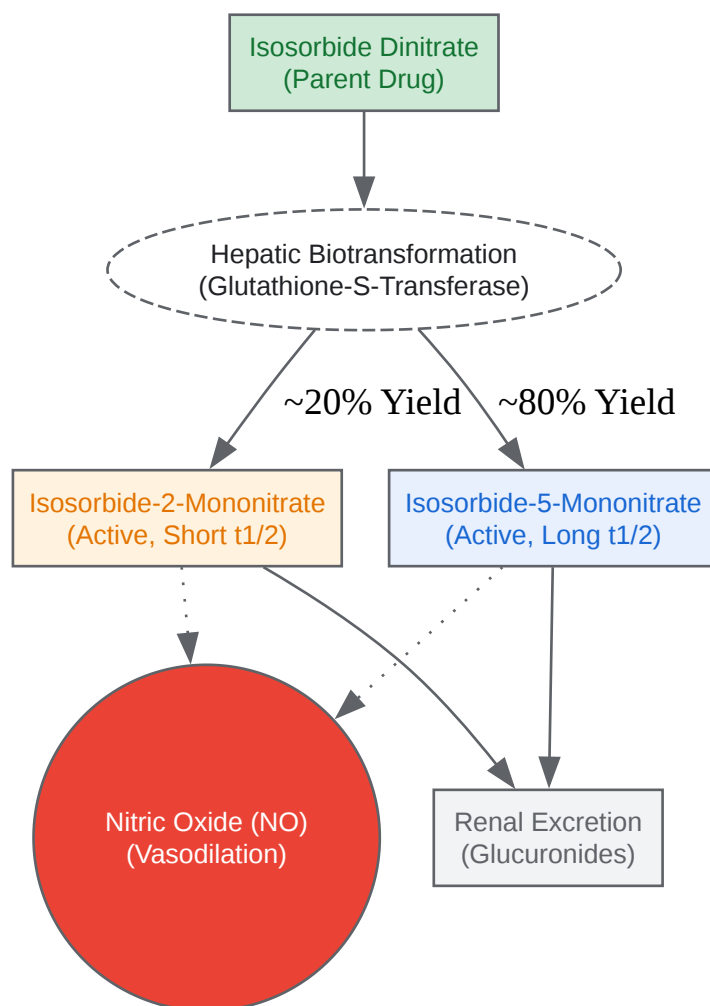
- Safety Standard: For pharmaceutical handling, it is almost invariably diluted (adsorbed) onto an inert carrier like Lactose or Mannitol (typically 20-50% active concentration) to render it non-explosive (Class 4.1 flammable solid).

Pharmacology & Metabolic Bioactivation

The therapeutic efficacy of **D-Glucitol dinitrate** relies on its metabolic conversion. It is a pro-drug.

Diagram 2: Metabolic Activation Pathway

The liver metabolizes ISDN into two active mononitrates. This diagram visualizes the divergence.[9]



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Caption: Hepatic denitration of ISDN yields 2-MN and 5-MN, both releasing NO to mediate vasodilation.[8]

- Isosorbide-2-Mononitrate (IS-2-MN): Potent but shorter half-life (~2 hours).
- Isosorbide-5-Mononitrate (IS-5-MN): Primary active metabolite; longer half-life (~5 hours); responsible for sustained therapeutic effects.

Analytical Protocols

High-Performance Liquid Chromatography (HPLC)

For the quantification of **D-Glucitol dinitrate** in raw material or plasma.

- Column: C18 (Octadecylsilane), 250 mm x 4.6 mm, 5 μ m.
- Mobile Phase: Methanol : Water (60 : 40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm (Nitrate ester absorption).
- Retention Time: ISDN elutes after the mononitrates due to higher lipophilicity.

Infrared Spectroscopy (IR)

- Sample Prep: KBr Pellet or ATR.
- Diagnostic Bands:
 - :
asymmetric stretch.
 - :
symmetric stretch.
 - :
stretch.

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